

Longipedlactone J: A Technical Guide to its Molecular Formula and Weight Determination

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Compound of Interest

Compound Name: Longipedlactone J

Cat. No.: B14015376

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This technical guide provides a comprehensive overview of the molecular formula and weight of **Longipedlactone J**, a complex triterpenoid isolated from *Kadsura heteroclita*. It details the experimental methodologies typically employed for the isolation and structural elucidation of such natural products, and explores potential signaling pathways based on the known biological activities of related compounds.

Core Data Presentation

The fundamental molecular properties of **Longipedlactone J** are summarized below.

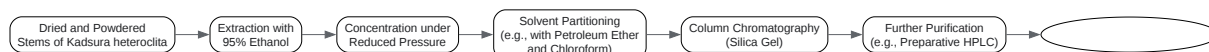
Property	Value
Molecular Formula	C ₃₂ H ₄₀ O ₇
Molecular Weight	536.7 g/mol

Experimental Protocols

While a specific, detailed experimental protocol for the isolation and structural characterization of **Longipedlactone J** is not extensively detailed in publicly available literature, the following represents a standard methodology for obtaining and characterizing triterpenoids from *Kadsura* species.^{[1][2][3][4][5]}

Isolation of Longipedlactone J

A typical isolation workflow for triterpenoids from plant material is depicted below.



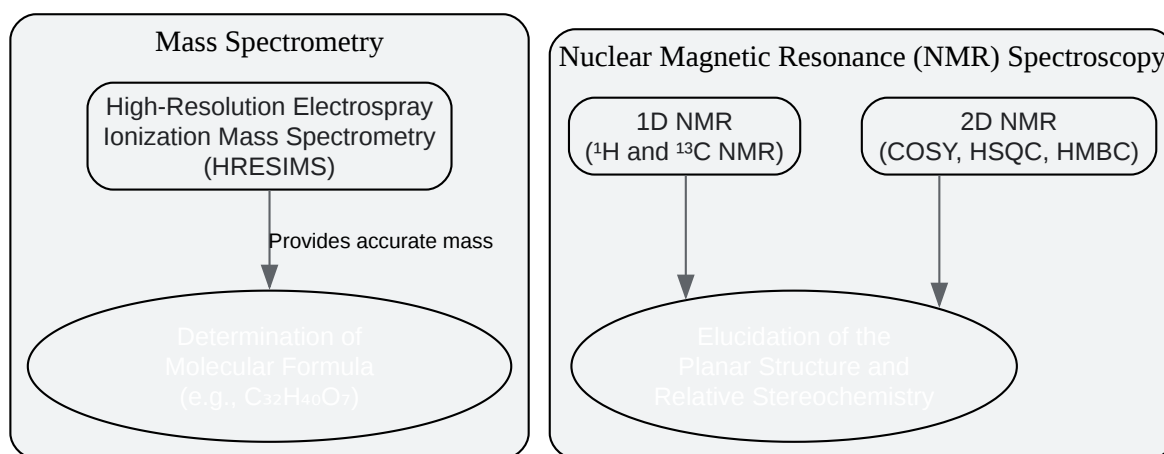
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Caption: General workflow for the isolation of **Longipedlactone J**.

1. **Plant Material Preparation:** The stems of *Kadsura heteroclita* are collected, air-dried, and pulverized to increase the surface area for efficient extraction.
2. **Extraction:** The powdered plant material is extracted with a suitable solvent, such as 95% ethanol, at room temperature. This process is often repeated multiple times to ensure complete extraction of the secondary metabolites.
3. **Concentration:** The resulting ethanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude residue.
4. **Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether and chloroform. This step separates compounds based on their polarity, with triterpenoids typically concentrating in the less polar fractions.
5. **Chromatographic Separation:** The chloroform-soluble fraction is subjected to column chromatography on silica gel. A gradient elution system, for example, with a mixture of hexane and ethyl acetate of increasing polarity, is used to separate the different components of the extract.
6. **Further Purification:** Fractions containing the compound of interest are further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC) to yield the pure **Longipedlactone J**.

Structure Elucidation

The determination of the molecular formula and weight, along with the complete chemical structure of **Longipedlactone J**, is achieved through a combination of spectroscopic techniques.



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Caption: Workflow for the structural elucidation of **Longipedlactone J**.

1. High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): This technique is employed to determine the accurate mass of the molecular ion. The high resolution allows for the calculation of the elemental composition, leading to the determination of the molecular formula.

2. 1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy:

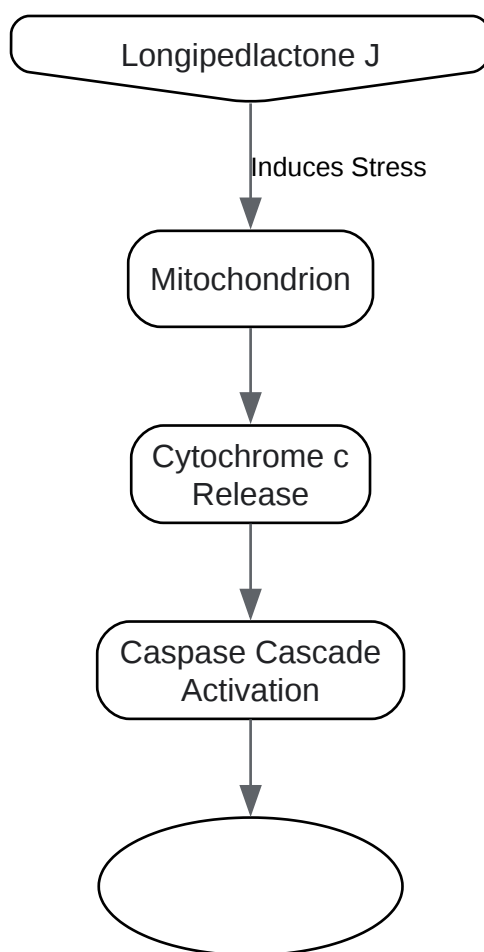
- ¹H NMR: Provides information about the proton environment in the molecule.
- ¹³C NMR: Reveals the number and types of carbon atoms present.
- 2D NMR (COSY, HSQC, HMBC): These experiments establish correlations between protons and carbons, allowing for the piecing together of the molecular structure, including the carbon skeleton and the placement of functional groups.

Potential Signaling Pathways

While the specific signaling pathways modulated by **Longipedlactone J** have not been extensively studied, related triterpenoids isolated from *Kadsura heteroclita* have demonstrated cytotoxic and anti-HIV activities. Based on the known mechanisms of similar compounds, the following are hypothetical signaling pathways that could be relevant to the biological activity of **Longipedlactone J**.

Hypothetical Cytotoxic Activity Pathway

Many cytotoxic natural products induce apoptosis (programmed cell death) in cancer cells. A plausible mechanism for **Longipedlactone J** could involve the intrinsic apoptosis pathway.

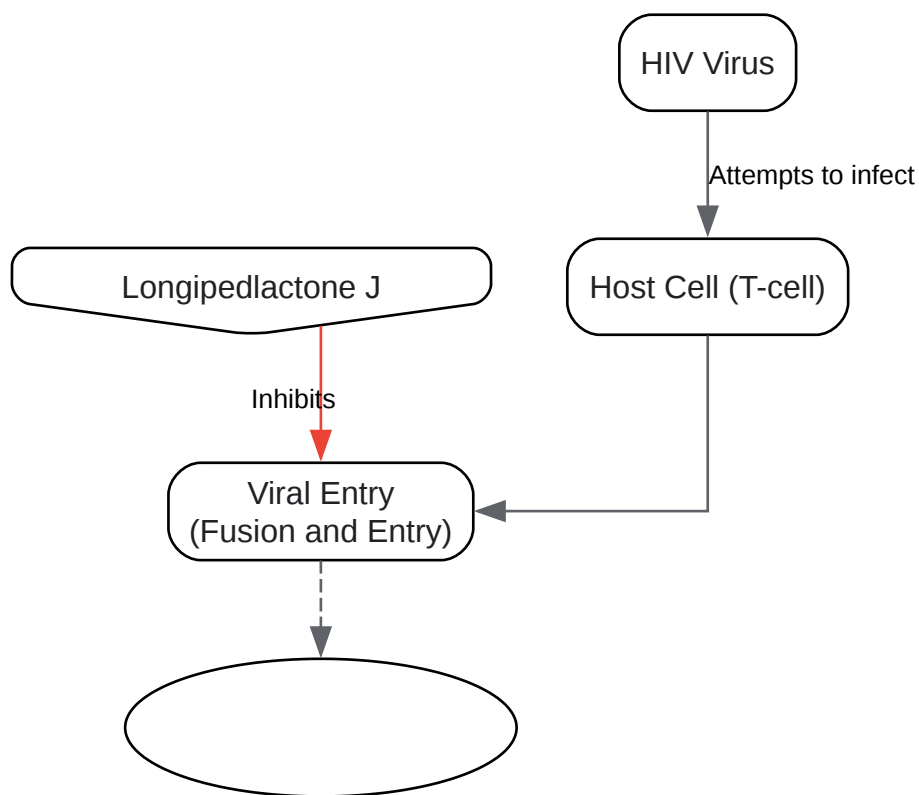


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Caption: Hypothetical intrinsic apoptosis pathway induced by **Longipedlactone J**.

Hypothetical Anti-HIV Activity Pathway

The anti-HIV activity of related compounds suggests that **Longipedlactone J** might interfere with the HIV life cycle. One potential target is the inhibition of viral entry into the host cell.



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Caption: Hypothetical inhibition of HIV entry by **Longipedlactone J**.

Disclaimer: The signaling pathways presented are hypothetical and based on the activities of structurally related compounds. Further experimental validation is required to confirm the specific mechanisms of action for **Longipedlactone J**.

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